

Technical Guide: Lifecycle Management of 4-Bromo-2-hydroxy-6-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Bromo-2-hydroxy-6-methoxybenzaldehyde

Cat. No.: B13979227

[Get Quote](#)

From Compliance to Catalysis: A Senior Scientist's Handbook

Chemical Identity & Structural Analysis

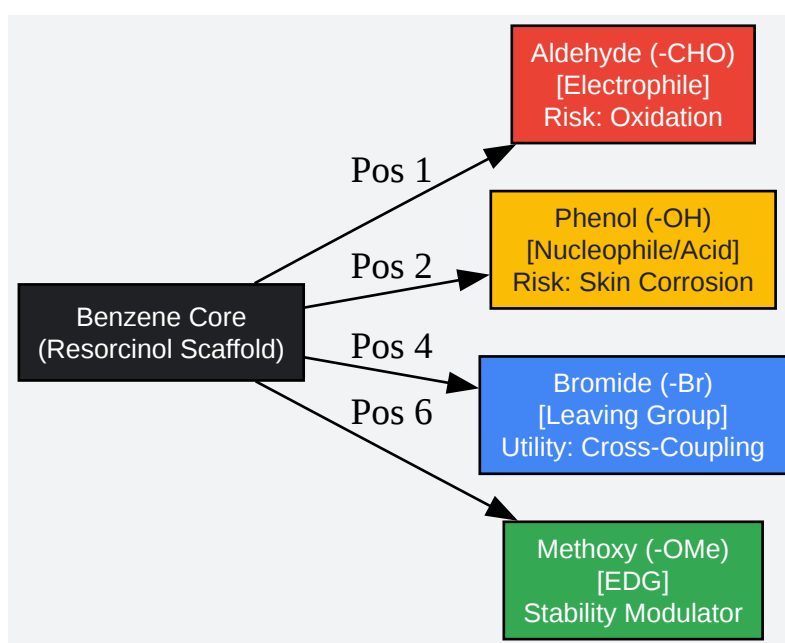
CAS Number: 1399049-46-7 Molecular Formula: $C_8H_7BrO_3$ Molecular Weight: 231.04 g/mol
Synonyms: 4-Bromo-6-methoxysalicylaldehyde; 2-Hydroxy-4-bromo-6-methoxybenzaldehyde.

The "Why" Behind the Structure

This compound is not merely a reagent; it is a tri-functionalized scaffold critical for diversity-oriented synthesis. Its value lies in the orthogonal reactivity of its three functional handles, allowing for sequential derivatization without protecting group manipulation.

- The Aldehyde (C-1): A classic electrophile for Schiff base formation or reductive amination.
- The Phenol (C-2): Provides acidity ($pK_a \sim 7-8$) and directs ortho-metalation; acts as a hydrogen bond donor in ligand design.

- The Bromide (C-4): The "exit vector" for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig).
- The Methoxy (C-6): An electron-donating group (EDG) that modulates the electronics of the ring, often crucial for metabolic stability in medicinal chemistry.



[Click to download full resolution via product page](#)

Figure 1: Structural Reactivity Map highlighting functional handles and associated risks.[1]

GHS Hazard Profiling & Risk Mitigation (SAR-Based)

Note: As a specialized intermediate, specific toxicological data (LD50) may be limited. The following profile is derived from Structure-Activity Relationship (SAR) analysis of analogous halogenated salicylaldehydes.

Hazard Classification (GHS)

Hazard Category	Code	Statement	Mechanism of Action
Skin Irritation	H315	Causes skin irritation	Phenolic acidity combined with aldehyde reactivity can denature surface proteins.
Eye Irritation	H319	Causes serious eye irritation	Aldehydes are lachrymators; direct contact causes immediate nociceptor activation.
STOT-SE	H335	May cause respiratory irritation	Inhalation of dust/vapor triggers mucosal inflammation.
Sensitization	H317	May cause skin sensitization	Predicted: Benzaldehydes can form haptens with skin proteins, leading to allergic contact dermatitis.

The "Senior Scientist" Protocol: Beyond the Codes

Standard SDSs often miss the nuance of chemical stability.

- **Oxidation Risk:** The aldehyde is prone to autoxidation to the corresponding benzoic acid (4-bromo-2-hydroxy-6-methoxybenzoic acid), especially in the presence of light and air. This appears as a "white crust" on the yellow solid.
- **Mitigation:** Do not rely solely on the bottle cap. Parafilm is insufficient for long-term storage.

Handling, Storage, & Stability Protocols

Storage Hierarchy (The "Self-Validating" System)

To ensure reproducibility in biological assays, sample integrity is paramount. Follow this hierarchy:

- Primary Containment: Amber glass vial (UV protection).
- Atmosphere: Argon or Nitrogen blanket (prevents autoxidation).
- Temperature: 2–8°C. (Freezing is acceptable but may cause condensation upon thawing; refrigeration is optimal).
- Desiccation: Store in a secondary container (desiccator) to prevent hydrolysis of the imine-forming potential.

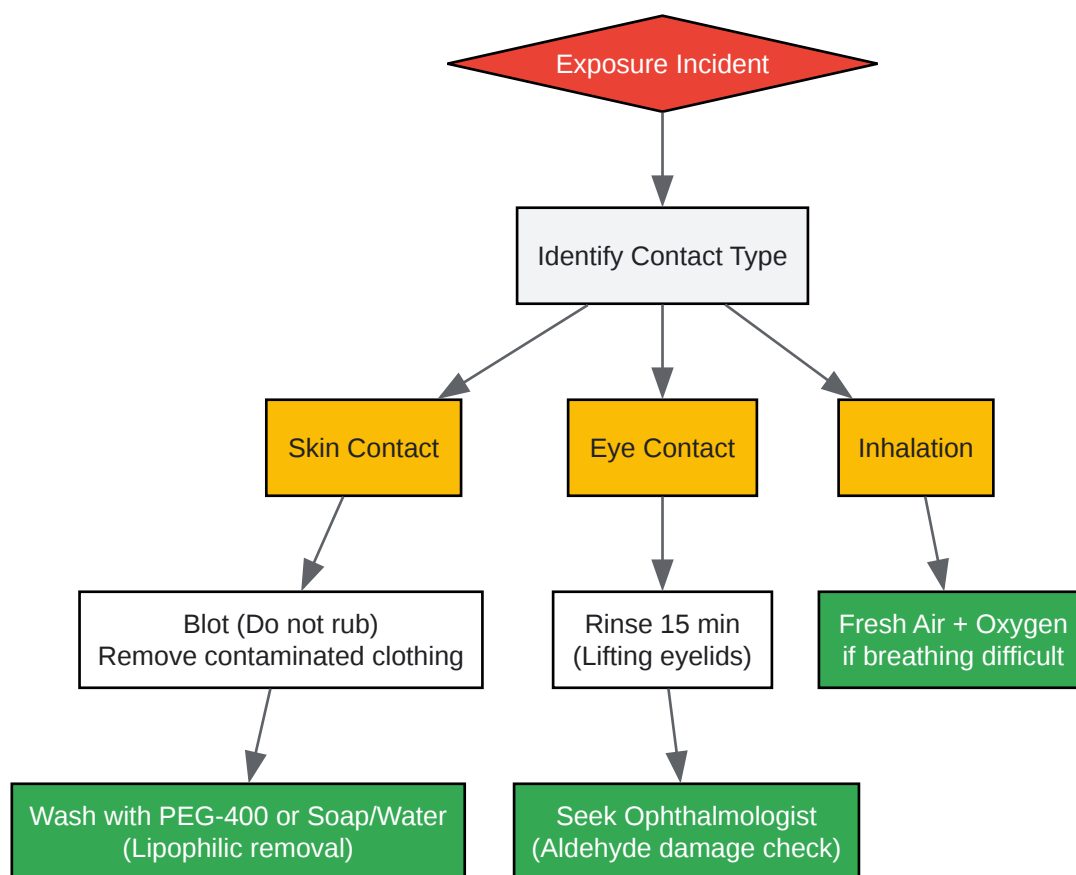
Protocol: Inert Atmosphere Transfer

Use this workflow when aliquoting for sensitive catalysis.

- Equilibration: Allow the vial to reach room temperature before opening (prevents water condensation).
- Purge: Insert a needle connected to an Argon line into the headspace.
- Dispense: Weigh out the required amount quickly.
- Reseal: Flush headspace with Argon for 10 seconds before capping. Tape with electrical tape or Parafilm.

Emergency Response Protocols

Standard "flush with water" advice is often insufficient for lipophilic aromatics. This logic flow ensures minimal tissue damage.



[Click to download full resolution via product page](#)

Figure 2: Decision tree for emergency response, prioritizing lipophilic decontamination for skin contact.

Synthetic Utility & Application

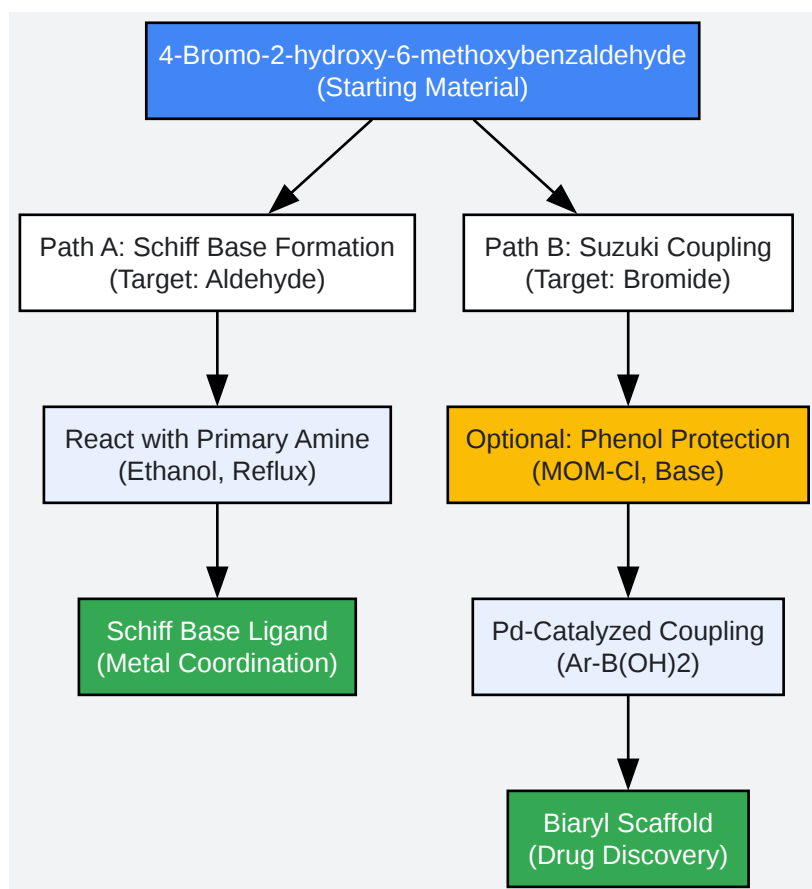
Context: This compound is a "privileged structure" in medicinal chemistry, often used to synthesize HSP90 inhibitors, anti-inflammatory agents, and Schiff base ligands for metallo-pharmaceuticals.

Workflow: The "Divergent Synthesis" Approach

Researchers utilize the reactivity difference between the Bromide (harder to activate) and the Aldehyde (easy to functionalize) to build complex libraries.

Experimental Example: Suzuki-Miyaura Coupling

- Goal: Functionalize the C-4 position while preserving the aldehyde.
- Reagents: Boronic acid ($R-B(OH)_2$), $Pd(PPh_3)_4$ (5 mol%), K_2CO_3 (2 eq).
- Solvent: Dioxane/Water (4:1).
- Critical Step: The presence of the ortho-hydroxyl group (C-2) can poison the catalyst via coordination.
- Solution: Use a mild base or protect the phenol (e.g., as a MOM ether) before coupling if yields are low.



[Click to download full resolution via product page](#)

Figure 3: Divergent synthetic pathways utilizing the orthogonal reactivity of the scaffold.

Analytical Validation (Self-Check)

When synthesizing or receiving this compound, verify identity via 1H NMR (DMSO- d_6).

- Aldehyde (-CHO): Look for a singlet at ~10.0 - 10.3 ppm.
- Phenol (-OH): Broad singlet, typically ~11.0 - 12.0 ppm (exchangeable).
- Aromatic Protons: Two distinct signals (meta-coupling) if the ring is asymmetric, or a singlet if symmetric (check substitution pattern).
- Methoxy (-OMe): Strong singlet at ~3.8 ppm.

References

- PubChem. (2024). Compound Summary for analogous Halogenated Salicylaldehydes. National Library of Medicine. Retrieved from [\[Link\]](#)
- Occupational Safety and Health Administration (OSHA). (2012). Hazard Communication Standard: Safety Data Sheets. United States Department of Labor. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 1427439-23-3|4-Bromo-2-hydroxy-3-methoxybenzaldehyde|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Technical Guide: Lifecycle Management of 4-Bromo-2-hydroxy-6-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b13979227/docs#technical-guide-lifecycle-management-of-4-bromo-2-hydroxy-6-methoxybenzaldehyde\]](https://www.benchchem.com/product/b13979227/docs#technical-guide-lifecycle-management-of-4-bromo-2-hydroxy-6-methoxybenzaldehyde)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)